

Application Notes and Protocols: Preparation of Genevant CL1 Monohydrochloride Stock Solution

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Compound of Interest

Compound Name: *Genevant CL1 monohydrochloride*

Cat. No.: *B15137535*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **Genevant CL1 monohydrochloride** stock solutions, a critical component in the formulation of lipid nanoparticles (LNPs) for mRNA vaccine and therapeutic delivery.

Introduction

Genevant CL1 monohydrochloride is an ionizable lipid that is essential for the effective encapsulation and delivery of nucleic acid payloads such as mRNA.^[1] Proper preparation of a stock solution is the foundational step for consistent and reproducible LNP formulation and downstream applications. This document outlines the recommended procedures for dissolving and storing **Genevant CL1 monohydrochloride**.

Product Information

Property	Value	Reference
Chemical Name	5-(dimethylamino)-pentanoic acid, (6Z)-1,2-di-(4Z)-4-decen-1-yl-6-dodecen-1-yl ester, monohydrochloride	[2]
Molecular Formula	C39H74ClNO2	[3]
Molecular Weight	624.46 g/mol	[3]
pKa	6.3	[1][4]
Appearance	Colorless to light yellow liquid	[4]
Purity	≥95%	[2]

Experimental Protocols

Materials and Equipment

Materials:

- **Genevant CL1 monohydrochloride**
- Dimethyl sulfoxide (DMSO), anhydrous/hygroscopic-free
- Ethanol (EtOH), 200 proof (absolute)
- Sterile, RNase-free microcentrifuge tubes or glass vials
- Pipettes and sterile, RNase-free pipette tips

Equipment:

- Vortex mixer
- Water bath or heat block
- Ultrasonic bath (sonicator)

- Analytical balance
- Fume hood

Stock Solution Preparation Protocol

This protocol details the preparation of a 100 mg/mL stock solution in DMSO. Adjustments can be made based on experimental requirements.

Safety Precautions: **Genevant CL1 monohydrochloride** should be handled in a fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Review the Safety Data Sheet (SDS) before use.[\[2\]](#)

Procedure:

- Weighing: Accurately weigh the desired amount of **Genevant CL1 monohydrochloride** in a sterile, RNase-free tube or vial.
- Solvent Addition: Add the appropriate volume of newly opened, anhydrous DMSO to achieve a final concentration of 100 mg/mL.[\[4\]](#)
 - Note: The use of hygroscopic (wet) DMSO can significantly impact solubility.[\[4\]](#)
- Dissolution:
 - Vortex the mixture thoroughly.
 - To aid dissolution, warm the solution to 60°C.[\[4\]](#)
 - Use an ultrasonic bath to ensure the lipid is completely dissolved.[\[4\]](#)
 - The final solution should be clear and free of any particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, RNase-free tubes to avoid repeated freeze-thaw cycles.[\[4\]](#)

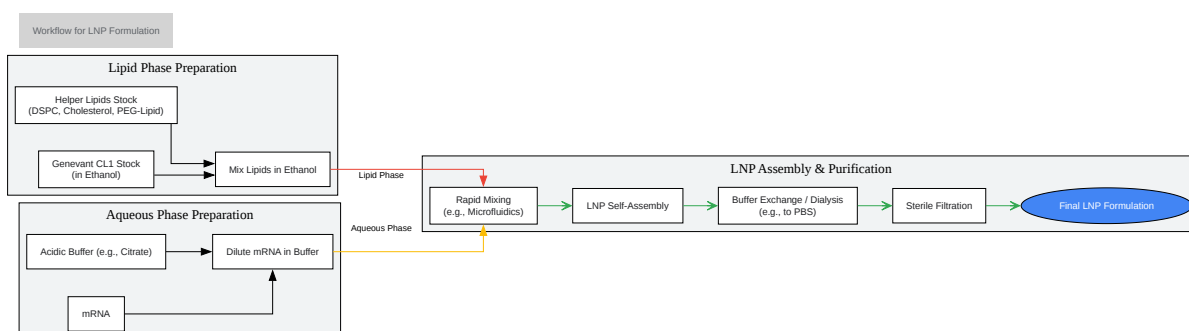
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4][5]

Alternative Solvent

Genevant CL1 can also be dissolved in ethanol.[2] The dissolution process may require warming and vortexing, similar to the DMSO protocol. Ethanol is a common solvent used for the subsequent formulation of lipid nanoparticles.[6]

Application: Lipid Nanoparticle (LNP) Formulation Workflow

A common application for a **Genevant CL1 monohydrochloride** stock solution is the formulation of LNPs for mRNA delivery. The following diagram illustrates a general workflow for this process.



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Caption: General workflow for lipid nanoparticle (LNP) formulation.

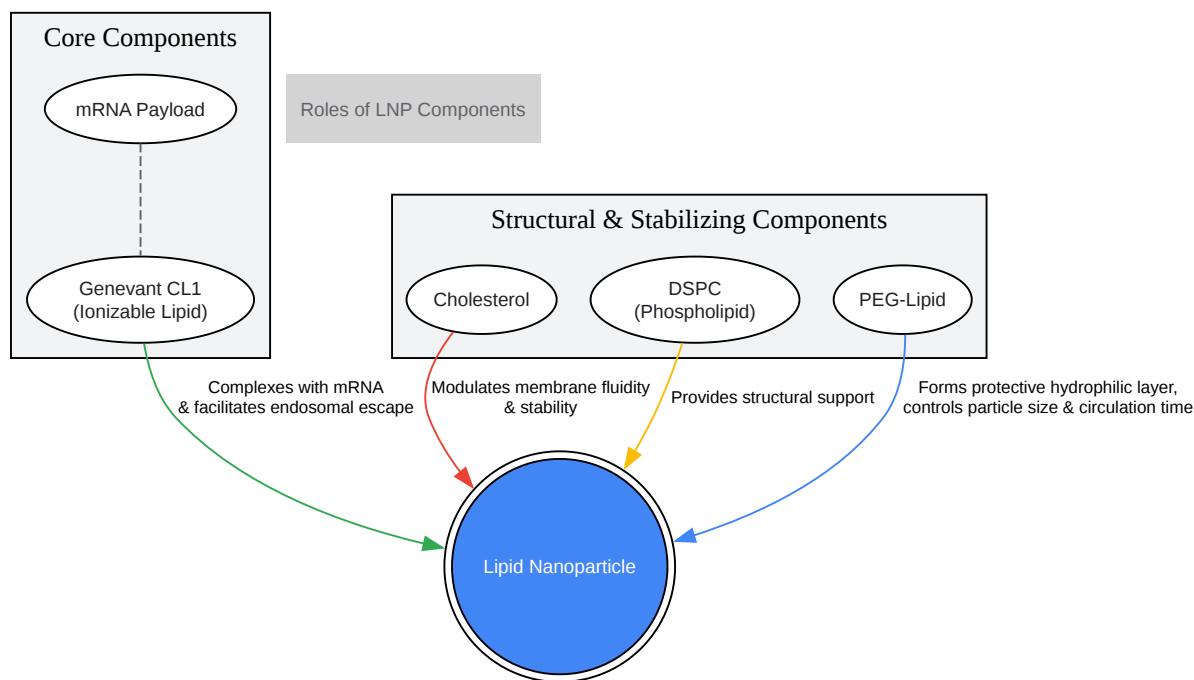
Quantitative Data Summary

The following table provides a quick reference for preparing stock solutions of **Genevant CL1 monohydrochloride** in DMSO.^[4]

Desired Concentration (mM)	Volume of DMSO per 1 mg	Volume of DMSO per 5 mg	Volume of DMSO per 10 mg
1	1.7007 mL	8.5034 mL	17.0068 mL
5	0.3401 mL	1.7007 mL	3.4014 mL
10	0.1701 mL	0.8503 mL	1.7007 mL

Logical Relationship of LNP Components

The diagram below illustrates the logical relationship and roles of the typical components in an LNP formulation for mRNA delivery.



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Caption: Logical relationship of key LNP components.

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